

Foreword: Navigating the Chirality of 1,3-Butanediol

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Compound of Interest

Compound Name: (-)-1,3-Butanediol

Cat. No.: B1222502

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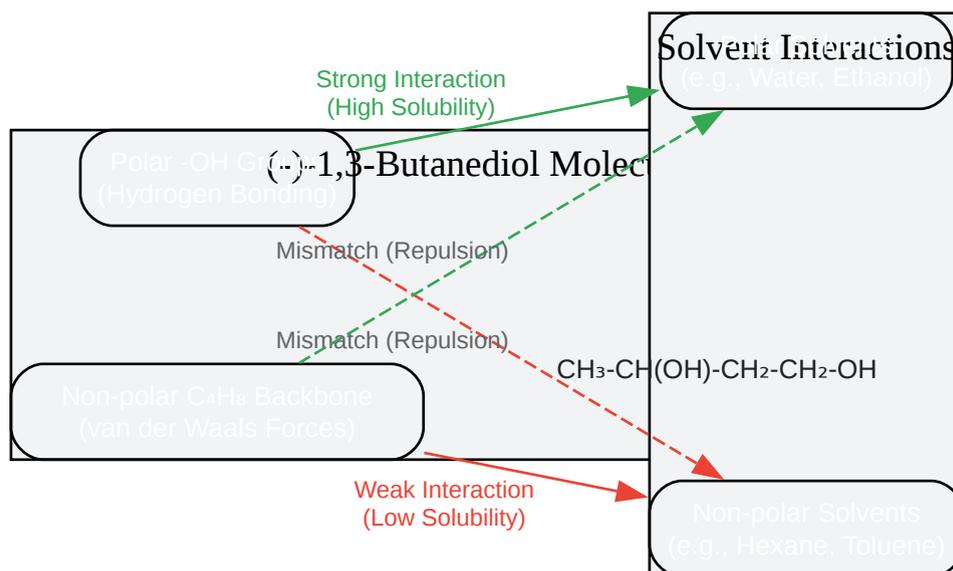
This guide delves into the solubility characteristics of **(-)-1,3-Butanediol**, a chiral molecule of significant interest in the pharmaceutical and chemical industries.[1][2] It is critical to address a key point from the outset: the vast majority of publicly available physical property data, including solubility, pertains to the racemic mixture, (±)-1,3-Butanediol.[3] Enantiomers, such as the (-) and (+) forms of 1,3-Butanediol, possess identical physical properties in an achiral environment. Therefore, their solubility in common, achiral organic solvents is identical. The data and principles discussed herein, derived from studies on racemic 1,3-Butanediol, are directly applicable to the pure (-)-enantiomer for most practical applications involving achiral solvents.

The Molecular Basis of Solubility: A Structural Perspective

The solubility of any compound is dictated by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute and solvent molecules.[4] The structure of 1,3-Butanediol—a four-carbon chain with two hydroxyl (-OH) groups at positions 1 and 3—creates a molecule with a dual nature.

- **Polar Head:** The two hydroxyl groups are highly polar and can act as both hydrogen bond donors and acceptors. This feature promotes strong interactions with other polar molecules. [5][6]
- **Non-polar Tail:** The butane backbone is a non-polar, hydrophobic hydrocarbon chain.

The overall solubility profile is a balance between the hydrophilic character of the hydroxyl groups and the hydrophobic nature of the alkyl chain.[6] This structure predicts high solubility in polar solvents and limited solubility in non-polar solvents.



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Caption: Intermolecular forces governing the solubility of 1,3-Butanediol.

Solubility Profile of 1,3-Butanediol

1,3-Butanediol is widely recognized for its utility as a solvent, owing to its miscibility with water and solubility in a range of organic solvents.[7][8] This makes it a versatile component in formulations, chemical synthesis, and extraction processes.[9][10]

Qualitative Solubility Data

The following table summarizes the qualitative solubility of 1,3-Butanediol in various classes of organic solvents, as compiled from chemical literature and technical data sheets.

Solvent Class	Representative Solvents	Observed Solubility	Primary Interaction
Polar Protic	Water, Ethanol, Methanol	Miscible / Freely Soluble	Hydrogen Bonding
Polar Aprotic	Acetone, Methyl Ethyl Ketone	Soluble	Dipole-Dipole
Polar, High MW	Dibutyl Phthalate, Castor Oil	Soluble	Multiple Interactions
Slightly Polar	Diethyl Ether	Slightly Soluble	Dipole-Dipole, Dispersion
Non-polar	Aliphatic Hydrocarbons (e.g., Hexane)	Practically Insoluble	van der Waals / Dispersion
Aromatic	Benzene, Toluene	Practically Insoluble	van der Waals / Dispersion
Halogenated	Carbon Tetrachloride	Practically Insoluble	van der Waals / Dispersion

Source: Data compiled from [\[7\]](#)[\[8\]](#)[\[11\]](#)

Quantitative Solubility Data

While extensive quantitative data across a wide temperature and solvent range is not readily available in the public domain, key values have been reported.

Solvent	Temperature (°C)	Solubility	Reference
Water	25	Miscible (>500 g/L)	[12]

The lack of specific quantitative data for many organic systems underscores the necessity for experimental determination, especially when precision is required for process design or formulation development.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility values, the following protocol outlines a reliable isothermal equilibrium method. This self-validating system ensures that a true saturated solution is achieved and accurately measured.

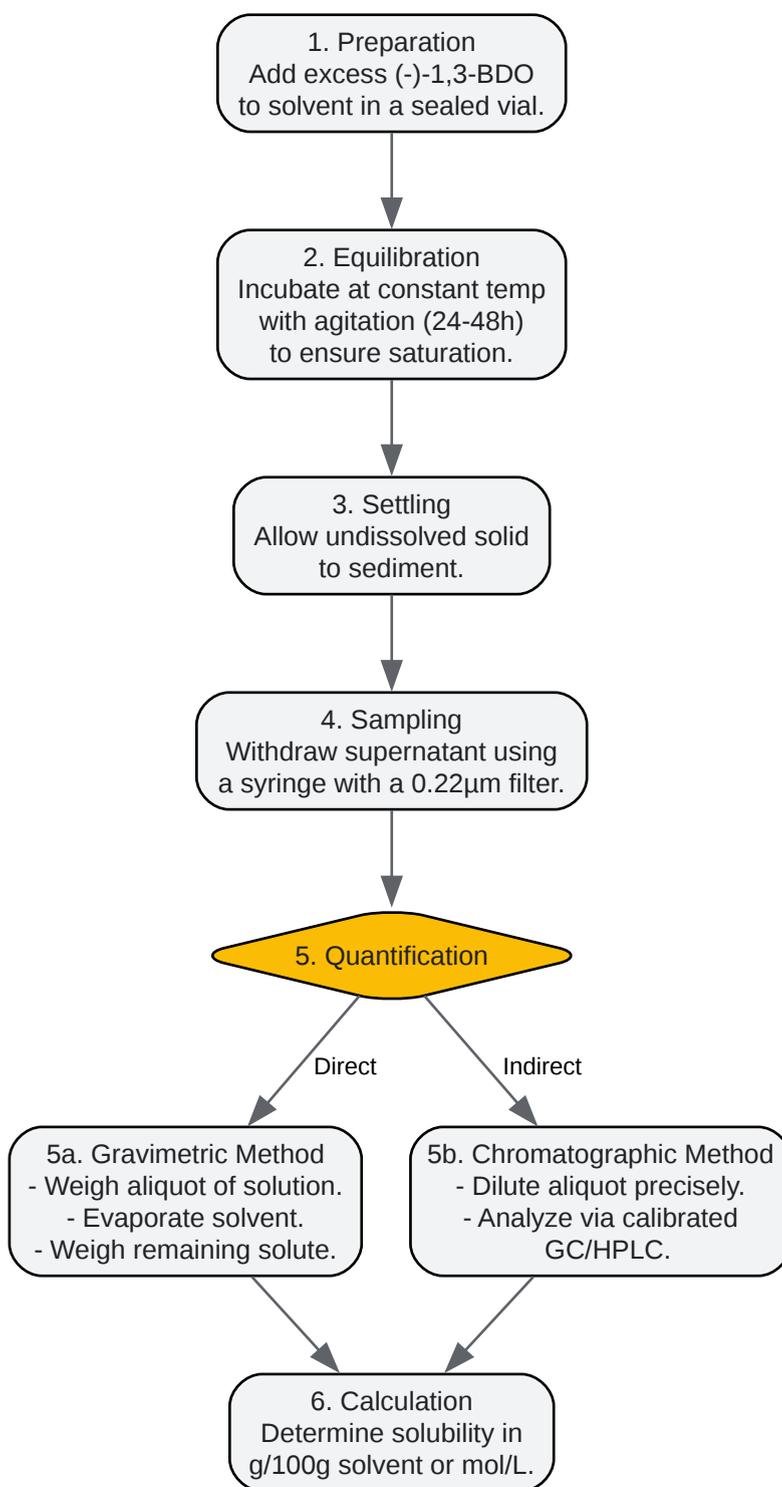
Objective

To determine the equilibrium solubility of **(-)-1,3-Butanediol** in a selected organic solvent at a specified temperature (e.g., 25 °C).

Materials and Equipment

- **(-)-1,3-Butanediol** (high purity)
- Solvent of interest (analytical grade)
- Temperature-controlled water bath or incubator shaker
- Analytical balance (± 0.1 mg)
- Sealed glass vials (e.g., 20 mL screw-cap vials with PTFE-lined septa)
- Magnetic stir bars and stir plate (optional, if not using a shaker)
- Syringes (glass, gas-tight)
- Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- Gravimetric analysis: Vacuum oven, desiccator
- Chromatographic analysis: Calibrated GC or HPLC system

Workflow Diagram



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Caption: Experimental workflow for determining solubility.

Step-by-Step Procedure

- Preparation: To a series of vials, add a known mass of the chosen organic solvent (e.g., 10.0 g). Add an excess amount of **(-)-1,3-Butanediol** to each vial. The presence of undissolved solute is essential to ensure a saturated solution.
- Equilibration: Seal the vials tightly and place them in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the vials for a sufficient duration (a minimum of 24 hours is recommended, 48 hours is preferable) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the vials to rest in the temperature bath for at least 2 hours to let the undissolved solute settle completely.
- Sampling: Carefully withdraw a sample of the clear supernatant using a syringe pre-heated to the experimental temperature. Immediately attach a syringe filter and discard the first few drops to prime the filter. Collect a precise aliquot of the saturated solution into a pre-weighed vial.^[4]
- Quantification:
 - Gravimetric Method: Record the total weight of the vial containing the saturated solution. Place the vial in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the solute. Once a constant weight is achieved, cool the vial in a desiccator and weigh the remaining solute.
 - Chromatographic Method: Accurately dilute a known volume of the filtered saturated solution with the same solvent to a concentration that falls within a pre-established calibration curve for GC or HPLC analysis. Analyze the diluted sample to determine the precise concentration.
- Calculation: From the masses of the solute and solvent (gravimetric method) or the concentration (chromatographic method), calculate the solubility. Express the result in appropriate units, such as grams of solute per 100 grams of solvent (g/100g) or molarity (mol/L).

Applications in Drug Development and Research

Understanding the solubility of **(-)-1,3-Butanediol** is paramount for its effective use in several high-value applications.

- **Chiral Intermediate in Synthesis:** As a key building block for pharmaceuticals like β -lactam antibiotics, its solubility in reaction solvents is critical for achieving optimal reaction kinetics, yield, and purity.[1][2]
- **Formulation Excipient:** Due to its low toxicity, high boiling point, and humectant properties, it is used as a solvent, co-solvent, and solubilizer in topical and parenteral drug formulations to dissolve active pharmaceutical ingredients (APIs) and enhance stability.[10]
- **Cosmetics and Personal Care:** Its ability to dissolve fragrances, act as a humectant, and provide a pleasant skin feel makes it a common ingredient in creams, lotions, and hair care products.[9][13]

Conclusion

(-)-1,3-Butanediol exhibits a solubility profile characteristic of a polar diol, showing high solubility in polar solvents and poor solubility in non-polar media. This behavior is a direct consequence of its molecular structure, which facilitates strong hydrogen bonding interactions. While qualitative data provides a solid framework for solvent selection, the provided experimental protocol offers a robust methodology for obtaining the precise quantitative data necessary for demanding scientific and industrial applications. This guide equips researchers and developers with the foundational knowledge and practical tools to effectively utilize **(-)-1,3-Butanediol** in their work.

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